

Proper Disposal of Procymidone: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Procymidone*

Cat. No.: *B1679156*

[Get Quote](#)

This document provides essential safety and logistical procedures for the proper disposal of **Procymidone**, a dicarboximide fungicide. Adherence to these guidelines is critical for ensuring personnel safety and environmental protection. **Procymidone** is classified as a hazardous substance, with potential health effects including carcinogenicity, reproductive harm, and acute toxicity if inhaled.^{[1][2][3]} Therefore, all waste containing **Procymidone** must be managed in accordance with federal, state, and local regulations.

Personal Protective Equipment (PPE)

Before handling **Procymidone** in any form (pure, in solution, or as waste), personnel must be equipped with the appropriate PPE to minimize exposure risks.

Equipment Type	Specification	Rationale
Gloves	Chemical-impermeable gloves (e.g., Nitrile, Neoprene).	Prevents skin contact. Procymidone may cause skin irritation. [1] [4]
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from dust, aerosols, and splashes. The compound can cause eye irritation. [1] [4]
Lab Coat	Standard laboratory coat.	Provides a barrier against accidental spills and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, dust/aerosols are formed, or exposure limits are exceeded, a full-face respirator is required.	Procymidone is harmful if inhaled and may cause respiratory irritation. [2] [4]

Step-by-Step Disposal Protocol

The disposal of **Procymidone** waste must follow a strict, documented procedure from the point of generation to final disposal by a licensed facility. Do not discharge **Procymidone** waste to sewer systems or allow it to contaminate the environment.

Step 1: Waste Identification and Segregation

- Classify Waste: All materials contaminated with **Procymidone**, including residual solids, solutions, and contaminated labware (e.g., pipette tips, wipes), are to be treated as hazardous waste.
- Segregate: Keep **Procymidone** waste separate from other chemical waste streams to avoid incompatible reactions. It is incompatible with strong oxidizing agents, strong acids, and strong bases.[\[4\]](#)

Step 2: Containerization

- Select Container: Use a chemically compatible, leak-proof container with a secure, tight-fitting lid.[5][6] Plastic containers are generally preferred.[7]
- Labeling: Affix a "Hazardous Waste" label to the container immediately upon starting waste accumulation.[5][8] The label must clearly state "**Procymidone** Waste" and list all chemical constituents, including solvents and their approximate concentrations.[5]
- Filling: Do not overfill the container. Leave at least one inch of headspace to allow for expansion.[6] Keep the container closed at all times except when adding waste.[5][6]

Step 3: Storage in a Satellite Accumulation Area (SAA)

- Designate Area: Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of waste generation.[6][7]
- Secondary Containment: Place the waste container in a secondary containment bin to prevent spills from spreading.[5]
- Accumulation Limits: A maximum of 55 gallons of hazardous waste may be stored in an SAA. Once a container is full, it must be removed from the SAA within three days.[6][7]

Step 4: Spill and Emergency Procedures

- Evacuate: In case of a significant spill, evacuate personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Control: Remove all sources of ignition. Prevent further spillage if it is safe to do so.[9] Do not allow the chemical to enter drains.
- Absorb: For liquid spills, use an inert absorbent material. For solid spills, carefully collect the material to avoid creating dust.
- Collect: Place all contaminated materials into a designated, sealed, and labeled hazardous waste container for disposal.

- Decontaminate: Clean the spill area thoroughly with soap and water.

Step 5: Final Disposal

- Arrange Pickup: Contact your institution's Environmental Health & Safety (EH&S) department to arrange for the pickup and disposal of the hazardous waste container.[\[7\]](#)
- Manifesting: All hazardous waste shipments require a manifest that identifies the hazards associated with the waste.[\[10\]](#)
- Disposal Method: The primary recommended disposal method for **Procymidone** is controlled incineration at a licensed chemical destruction plant.

Step 6: Decontamination and Empty Container Disposal

- Rinsing: Empty **Procymidone** containers must be triple-rinsed or pressure-rinsed before disposal.[\[11\]](#)[\[12\]](#)[\[13\]](#)
 - Triple-Rinse Procedure:
 1. Empty the container and allow it to drain for 30 seconds.[\[13\]](#)
 2. Fill the container 20-25% full with a suitable solvent (e.g., water, depending on the formulation).[\[13\]](#)
 3. Secure the lid and shake thoroughly.
 4. Pour the rinsate into a hazardous waste container for disposal.[\[13\]](#)
 5. Repeat this process two more times.[\[13\]](#)
- Final Disposal of Container: After rinsing, puncture the container to render it unusable.[\[11\]](#) [\[13\]](#) It can then be offered for recycling or disposed of in a sanitary landfill, if permitted by local regulations.[\[11\]](#)

Procymidone Toxicity Data

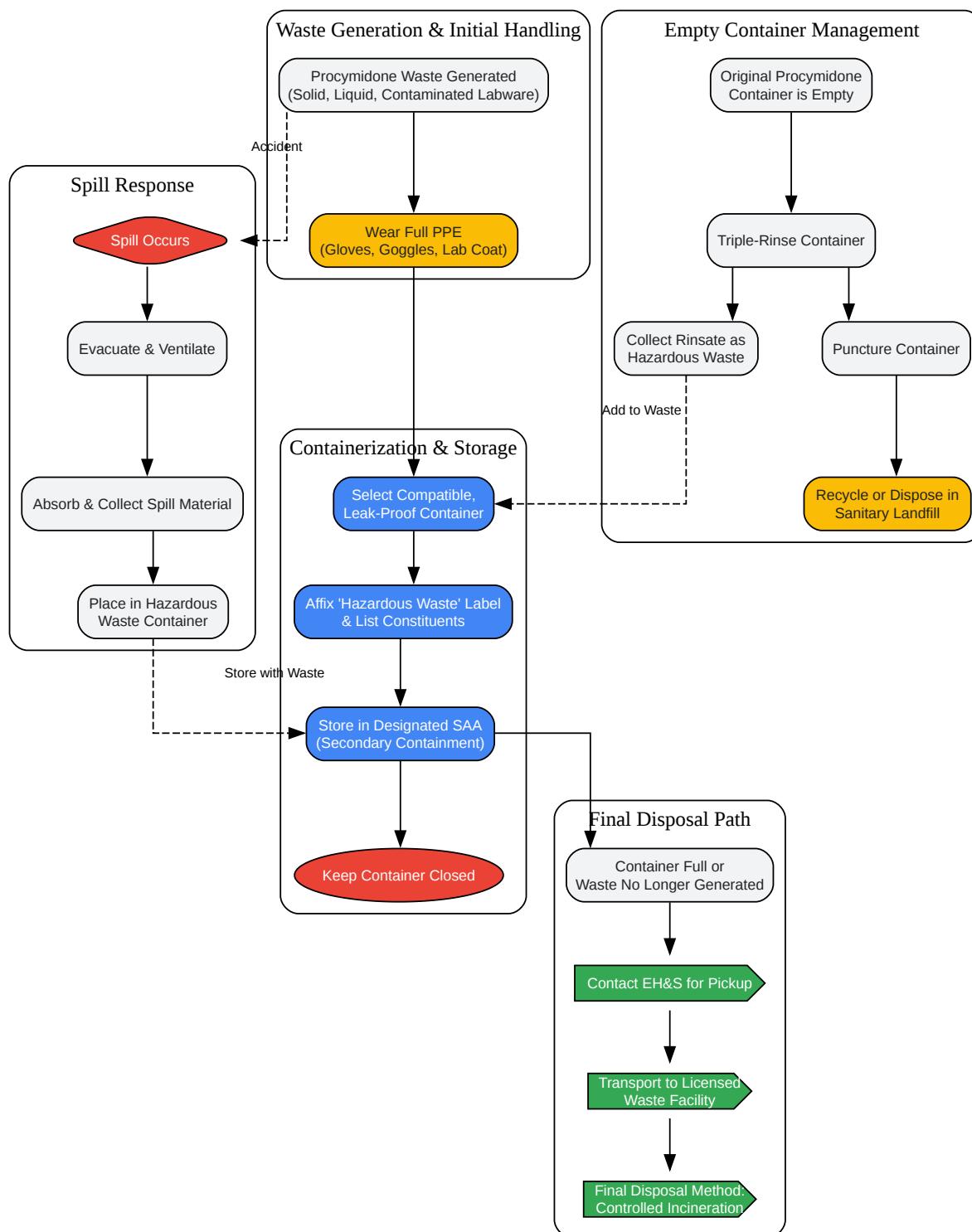
The following table summarizes key toxicity data for **Procymidone**.

Toxicity Metric	Species	Value	Classification
Acute Oral LD ₅₀	Rat	6800 mg/kg	Low Toxicity
Acute Dermal LD ₅₀	Rat	>2500 mg/kg	Low Toxicity

Data sourced from Apparent **Procymidone** 500 Fungicide MSDS.[\[1\]](#)

Visual Workflow for Procymidone Disposal

The following diagram illustrates the decision-making process for the proper management and disposal of **Procymidone** waste in a laboratory setting.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. apparentag.com.au [apparentag.com.au]
- 2. 4farmers.com.au [4farmers.com.au]
- 3. Procymidone | C13H11Cl2NO2 | CID 36242 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4farmers.com.au [4farmers.com.au]
- 5. Chapter 20, Chemical Hygiene Plan: Chemical Waste Management | Environmental Health & Safety | University of Nevada, Reno [unr.edu]
- 6. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 7. ehrs.upenn.edu [ehrs.upenn.edu]
- 8. How to Dispose of Chemical Waste in a Lab Correctly [gaiaca.com]
- 9. echemi.com [echemi.com]
- 10. Regulation of Laboratory Waste - American Chemical Society [acs.org]
- 11. titanag.com.au [titanag.com.au]
- 12. assets.greenbook.net [assets.greenbook.net]
- 13. journals.flvc.org [journals.flvc.org]
- To cite this document: BenchChem. [Proper Disposal of Procymidone: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1679156#procymidone-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com